

Csnk1-IN-1: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Csnk1-IN-1

Cat. No.: B12406320

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Abstract

Csnk1-IN-1 is a synthetic, small-molecule inhibitor of Casein Kinase 1 alpha (CSNK1A1), a serine/threonine kinase implicated in a multitude of cellular processes. This document provides a comprehensive technical overview of **Csnk1-IN-1**, including its physicochemical properties, mechanism of action, and its role as a modulator of key signaling pathways. Detailed experimental protocols and data presentation are included to facilitate its use in preclinical research settings.

Physicochemical Properties

Csnk1-IN-1 is a solid compound, typically appearing as a light yellow to yellow substance. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	533.54 g/mol	[1]
Chemical Formula	C29H26F3N5O2	[1]
CAS Number	2468784-55-4	[1]

Mechanism of Action and Biological Activity

Csnk1-IN-1 functions as an inhibitor of Casein Kinase 1 alpha (CSNK1A1), also known as CK1 α . It has been shown to exhibit inhibitory activity against related kinases as well. The in vitro inhibitory concentrations (IC50) are detailed in the following table.

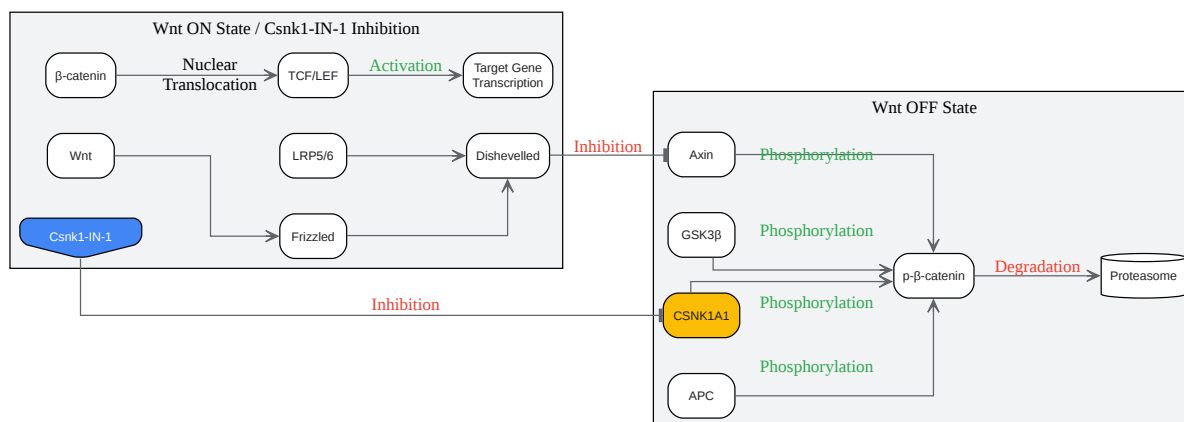
Target	IC50	Reference
CSNK1A1 kinase	21 μ M	[1]
CSNK1D	29.7 μ M	[1]
CSNK1A1 (high ATP)	1.5 nM	[1]

Signaling Pathway Modulation

CSNK1A1 is a critical regulator of several fundamental signaling pathways. As an inhibitor of CSNK1A1, **Csnk1-IN-1** is a valuable tool for investigating these pathways in various disease models, particularly in cancer and immunology.

Wnt/ β -catenin Signaling Pathway

CSNK1A1 is a key component of the β -catenin destruction complex. It phosphorylates β -catenin, marking it for ubiquitination and subsequent proteasomal degradation. Inhibition of CSNK1A1 by **Csnk1-IN-1** is expected to lead to the stabilization and nuclear accumulation of β -catenin, thereby activating Wnt target gene transcription.

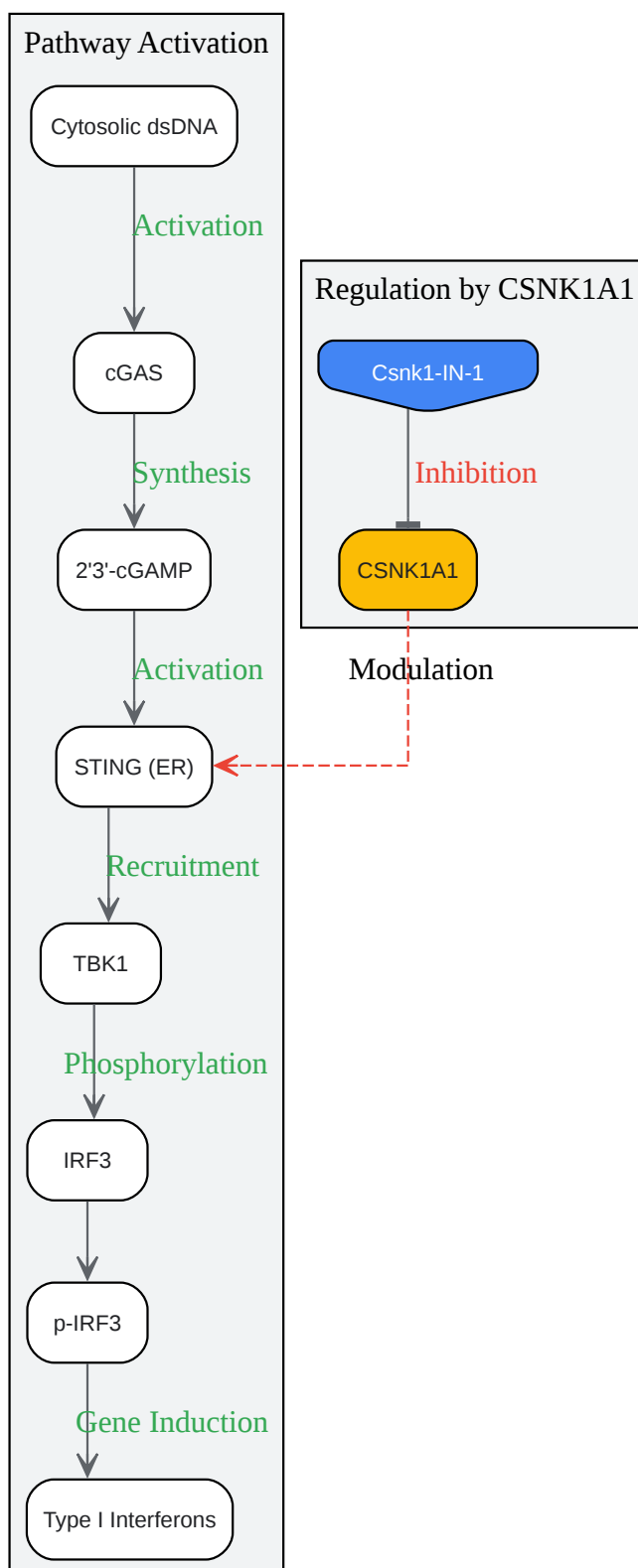


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Caption: Wnt/β-catenin signaling pathway modulation by **Csnk1-IN-1**.

cGAS-STING Signaling Pathway

Recent studies have implicated CSNK1A1 as a regulator of the cGAS-STING pathway, which is crucial for innate immune responses to cytosolic DNA. CSNK1A1 can modulate this pathway, and therefore, **Csnk1-IN-1** can be utilized to study the intricate regulation of STING-dependent inflammatory responses.



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Caption: **Csnk1-IN-1** as a tool to study CSNK1A1's role in cGAS-STING signaling.

Experimental Protocols

The following are generalized protocols that can be adapted for the use of **Csnk1-IN-1** in various experimental settings. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

In Vitro Kinase Assay

This protocol provides a framework for assessing the inhibitory activity of **Csnk1-IN-1** against CSNK1A1.

Materials:

- Recombinant human CSNK1A1 protein
- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.5 mM DTT)
- Substrate (e.g., α -casein or a specific peptide substrate)
- [γ -³²P]ATP or ATP and a suitable detection reagent (e.g., ADP-Glo™)
- **Csnk1-IN-1** dissolved in DMSO
- 96-well plates
- Incubator
- Detection instrument (e.g., scintillation counter or luminometer)

Procedure:

- Prepare a serial dilution of **Csnk1-IN-1** in DMSO. Further dilute in kinase buffer to the desired final concentrations. Include a DMSO-only control.
- In a 96-well plate, add the diluted **Csnk1-IN-1** or DMSO control.
- Add the CSNK1A1 enzyme to each well.
- Add the substrate to each well.

- Initiate the kinase reaction by adding ATP (and [γ - 32 P]ATP if using radiography).
- Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes).
- Stop the reaction (e.g., by adding EDTA or a kinase inhibitor).
- Detect the kinase activity. For radiometric assays, spot the reaction mixture onto phosphocellulose paper, wash, and measure radioactivity. For luminescence-based assays, follow the manufacturer's instructions for the detection reagent.
- Calculate the IC50 value of **Csnk1-IN-1** by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Caption: Workflow for an in vitro kinase assay with **Csnk1-IN-1**.

Cell-Based Assay for Wnt/ β -catenin Signaling

This protocol describes how to assess the effect of **Csnk1-IN-1** on the Wnt/ β -catenin signaling pathway in cultured cells.

Materials:

- Cell line with a Wnt-responsive reporter (e.g., TOP/FOP-Flash luciferase reporter)
- Cell culture medium and supplements
- **Csnk1-IN-1** dissolved in DMSO
- Wnt ligand (e.g., Wnt3a conditioned medium) or a GSK3 β inhibitor (e.g., CHIR99021) as a positive control
- Luciferase assay reagent
- Luminometer

Procedure:

- Seed cells in a 96-well plate and allow them to adhere overnight.

- Treat the cells with various concentrations of **Csnk1-IN-1** or DMSO control. If investigating antagonism, co-treat with a Wnt ligand.
- Incubate for a suitable period (e.g., 16-24 hours).
- Lyse the cells and measure luciferase activity according to the manufacturer's protocol.
- Normalize the TOP-Flash (Wnt-responsive) luciferase activity to the FOP-Flash (negative control) activity.
- Analyze the dose-dependent effect of **Csnk1-IN-1** on Wnt signaling.

Data Presentation

All quantitative data should be presented in a clear and structured format to allow for easy interpretation and comparison.

Table 1: Physicochemical Properties of **Csnk1-IN-1**

Property	Value
Molecular Weight	533.54 g/mol
Chemical Formula	C29H26F3N5O2

| CAS Number | 2468784-55-4 |

Table 2: In Vitro Inhibitory Activity of **Csnk1-IN-1**

Target Kinase	IC50
CSNK1A1	21 μ M
CSNK1D	29.7 μ M

| CSNK1A1 (high ATP) | 1.5 nM |

Ordering and Storage

Csnk1-IN-1 can be procured from various chemical suppliers. It should be stored as a solid at -20°C. For long-term storage of solutions in DMSO, it is recommended to store at -80°C. Avoid repeated freeze-thaw cycles.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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